

quality control norfloxacin tablets

pharmacopeial standards

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Compound Focus: Norfloxacin

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Quality Specifications of Norfloxacin Tablets

The table below summarizes the standard pharmacopeial requirements for 400 mg **norfloxacin** tablets and results from a quality assessment study of nine brands [1]:

Quality Test	USP Specification	Compliance in Study (9 brands)	Key Findings & Notes
Assay (Content)	Within specified range	9/9 Complied	All brands contained the labeled amount (400 mg) of active ingredient. [1]
Weight Uniformity	Not more than 2 of 20 tablets deviate by >5%; none by >10%	9/9 Complied	Ensures dosage consistency between individual tablets. [1]
Tablet Hardness	Typically >50 N [1]	9/9 Complied	Hardness affects handling and dissolution. All brands were within acceptable limits. [1]

Quality Test	USP Specification	Compliance in Study (9 brands)	Key Findings & Notes
Friability	Weight loss \leq 1.0%	9/9 Complied	Measures resistance to abrasion and chipping; low friability ensures tablet integrity. [1]
Dissolution	\geq 80% released in 30 minutes	7/9 Complied	Critical test for efficacy. Two brands failed to release 80% of the drug within the required time. [1]
Dissolution Profile	Comparison to comparator product	2/9 Similar	Two brands (Negaflox, Norcin) showed similar dissolution profiles to the comparator (Trizolin). Drug release kinetics best fit the Weibull model . [1]

Detailed Experimental Protocols

Here are the standard methodologies used for the key quality tests, as described in the United States Pharmacopeia (USP) [1].

Uniformity of Weight

- **Procedure:** Twenty tablets are weighed individually and the average weight is calculated. The percentage deviation of each tablet from the average is determined.
- **Formula:** ($\text{Deviation} \% = \frac{|\text{Individual Weight} - \text{Average Weight}|}{\text{Average Weight}} \times 100$)
- **Acceptance Criteria:** The test passes if not more than two tablets deviate by more than 5%, and none deviate by more than 10%. [1]

Friability Test

- **Procedure:** A pre-weighed sample of 20 tablets is placed in the drum of a friability tester and rotated at 100 revolutions for 4 minutes. The tablets are then dedusted and reweighed.

- **Formula:** $(\text{Friability} \% = \frac{\text{Initial Weight} - \text{Final Weight}}{\text{Initial Weight}} \times 100)$
- **Acceptance Criteria:** The weight loss should not be more than 1.0%. [1]

Hardness Test

- **Procedure:** The crushing strength (hardness) of ten randomly selected tablets is measured using a hardness tester, which applies increasing pressure until the tablet fractures.
- **Acceptance Criteria:** Tablets with a hardness of greater than 50 N are generally considered acceptable to withstand packaging and shipping stresses. [1]

Assay of Active Ingredient

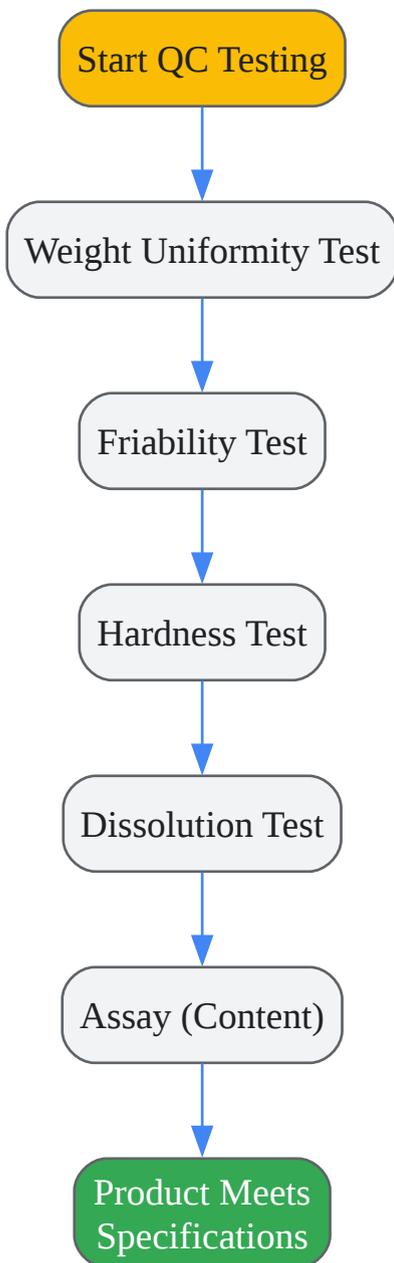
- **Instrumentation:** High-Performance Liquid Chromatography (HPLC) system equipped with a UV detector.
- **Chromatographic Conditions:**
 - **Column:** C18, 3.9 mm x 30 cm, 5 μ m particle size.
 - **Mobile Phase:** Mixture of 0.001M phosphoric acid and acetonitrile (850:150).
 - **Flow Rate:** 2 mL/min.
 - **Detection:** 275 nm.
- **Sample Preparation:** Twenty tablets are powdered. A portion equivalent to 100 mg of **norfloxacin** is dissolved in the mobile phase, sonicated, and diluted to volume. The solution is then filtered and injected into the HPLC. [1]

Dissolution Test

- **Apparatus:** USP Apparatus 2 (Paddle), with 900 mL of dissolution medium.
- **Medium:** 0.1 N Hydrochloric Acid (HCl) or buffer as specified in the monograph.
- **Procedure:** The paddle rotates at 50 rpm. Samples are withdrawn at 30 minutes, and the amount of drug dissolved is quantified using a UV-Vis spectrophotometer or HPLC.
- **Acceptance Criteria:** Not less than 80% (Q) of the labeled amount of **norfloxacin** is dissolved in 30 minutes. [1]

Visualizing the Quality Control Workflow

The diagram below outlines the logical sequence of these key pharmacopeial tests.



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Drug Release Kinetics and Comparisons

Drug Release Modeling

- In the comparative study, the drug release data for the tested **norfloxacin** tablets fit best to the **Weibull release model** [1]. This model is widely used to describe the dissolution profile of pharmaceutical dosage forms.

Therapeutic Comparisons with Other Antibiotics

While the core quality tests are universal, **norfloxacin** is often compared to other fluoroquinolones for therapeutic use. The table below summarizes some key distinctions based on drug databases and clinical studies.

Antibiotic	Common Uses	User Rating (out of 10)	Half-life (hours)	Key Differentiating Factors
Norfloxacin	Uncomplicated UTIs, GI infections [2] [3]	3.4 (from 5 reviews) [2]	4.8 [3]	Lower user-reported effectiveness; primarily targets urinary and GI tracts. [2] [3]
Ciprofloxacin	Broad-spectrum (UTIs, respiratory, skin infections) [3]	5.0 (from 938 reviews) [3]	4.0 [3]	Wider range of indications; more clinical ratings data available. [4]
Ofloxacin	Broad-spectrum (UTIs, respiratory, STIs) [2]	4.8 (from 18 reviews) [2]	7.5 [5]	Longer half-life may allow for less frequent dosing. [5]
Levofloxacin	Broad-spectrum (pneumonia, sinusitis) [5]	5.1 (from 747 reviews) [5]	6.0 [5]	Often used for more serious respiratory infections. [5]

Note on User Ratings: The ratings are aggregated from patient reviews on a drug information website and are **not clinically verified**. They reflect patient-reported experiences rather than objective efficacy and should be interpreted with caution [2] [3] [5].

Key Takeaways for Professionals

- **Dissolution is a Critical Failure Point:** While most quality attributes like hardness and assay are routinely met, dissolution testing is a key differentiator. The study found that 22% (2 out of 9) of brands failed this test, which can directly impact bioavailability and therapeutic efficacy [1].
- **Generic Equivalence is Achievable:** The study demonstrates that some generic **norfloxacin** brands (both imported and locally manufactured) can meet the same rigorous pharmacopeial standards as the comparator product, supporting their use in cost-conscious healthcare systems [1].
- **Consider the Clinical Context:** When comparing **norfloxacin** to alternatives, quality control ensures bioequivalence, but clinical choice depends on factors like approved indications, spectrum of activity, and local resistance patterns [4] [6] [7].

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